

Essential Safety and Operational Guide for P-(Methylthio)isobutyrophenone

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Compound of Interest

Compound Name: **P-(Methylthio)isobutyrophenone**

Cat. No.: **B184254**

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This document provides critical safety protocols, operational procedures, and disposal plans for the handling of **P-(Methylthio)isobutyrophenone** (CAS No. 53207-58-2). Adherence to these guidelines is essential for ensuring laboratory safety and regulatory compliance.

Immediate Safety Information

P-(Methylthio)isobutyrophenone is a solid substance with a melting point of 45-49°C. According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), it is classified as harmful to aquatic life with long-lasting effects.^[1] While a comprehensive safety data sheet (SDS) with detailed toxicological data is not readily available in public domains, caution should be exercised, treating the compound as potentially harmful if swallowed or irritating to the skin and eyes, based on data for structurally related aromatic ketones.

Personal Protective Equipment (PPE) is mandatory for handling this compound.

Quantitative Safety Data

Due to the limited availability of a comprehensive SDS for **P-(Methylthio)isobutyrophenone**, a complete quantitative data table cannot be provided. The following table summarizes the available information.

Property	Value	Source
Chemical Name	2-Methyl-1-[4-(methylthio)phenyl]propan-1-one	PubChem
CAS Number	53207-58-2	PubChem
Molecular Formula	C ₁₁ H ₁₄ OS	PubChem
Molecular Weight	194.3 g/mol	PubChem
Physical State	Solid	ChemicalBook
Melting Point	45-49 °C	ChemicalBook
GHS Hazard Classification	Aquatic Chronic 3: Harmful to aquatic life with long lasting effects (H412)	PubChem[1]

Operational Plan: Step-by-Step Handling Protocol

This protocol outlines the safe handling of **P-(Methylthio)isobutyrophenone** in a laboratory setting.

3.1. Engineering Controls and Preparation

- Ventilation: Always handle this compound in a well-ventilated area, preferably within a certified chemical fume hood.
- Emergency Equipment: Ensure that a safety shower and an eyewash station are readily accessible and have been recently tested.
- Decontamination: Have appropriate spill cleanup materials (e.g., absorbent pads, sand) and waste containers available.

3.2. Personal Protective Equipment (PPE)

- Eye and Face Protection: Wear chemical safety goggles or a face shield.

- Hand Protection: Use chemically resistant gloves (e.g., nitrile rubber). Inspect gloves for any signs of degradation before use.
- Body Protection: A lab coat or chemical-resistant apron must be worn.
- Respiratory Protection: If there is a risk of generating dust or aerosols, a NIOSH-approved respirator with an appropriate particulate filter should be used.

3.3. Chemical Handling

- Weighing and Transfer: Conduct all weighing and transfer operations within a fume hood to minimize exposure to dust. Use a spatula for handling the solid.
- Solution Preparation: When dissolving the solid, add it slowly to the solvent to avoid splashing.
- Heating: If heating is required, use a controlled heating source such as a heating mantle or a water bath. Avoid open flames.
- Storage: Keep the container tightly closed when not in use. Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.

Disposal Plan

Proper disposal of **P-(Methylthio)isobutyrophenone** and its contaminated materials is crucial to prevent environmental harm.

4.1. Waste Segregation and Collection

- Solid Waste: Collect unused **P-(Methylthio)isobutyrophenone** and any grossly contaminated disposable materials (e.g., weigh boats, contaminated gloves) in a designated, clearly labeled hazardous waste container for solid organic waste.
- Liquid Waste: Solutions containing **P-(Methylthio)isobutyrophenone** should be collected in a separate, labeled hazardous waste container for non-halogenated organic solvents.
- Sharps: Contaminated sharps (e.g., needles, broken glass) must be placed in a designated sharps container.

- Labeling: All waste containers must be clearly labeled with "Hazardous Waste," the full chemical name, and the approximate concentration and quantity.

4.2. Disposal Procedure

- Do not dispose of this chemical down the drain.
- All chemical waste must be disposed of through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor.
- Follow all local, state, and federal regulations for hazardous waste disposal.

Emergency Procedures

5.1. In Case of Exposure

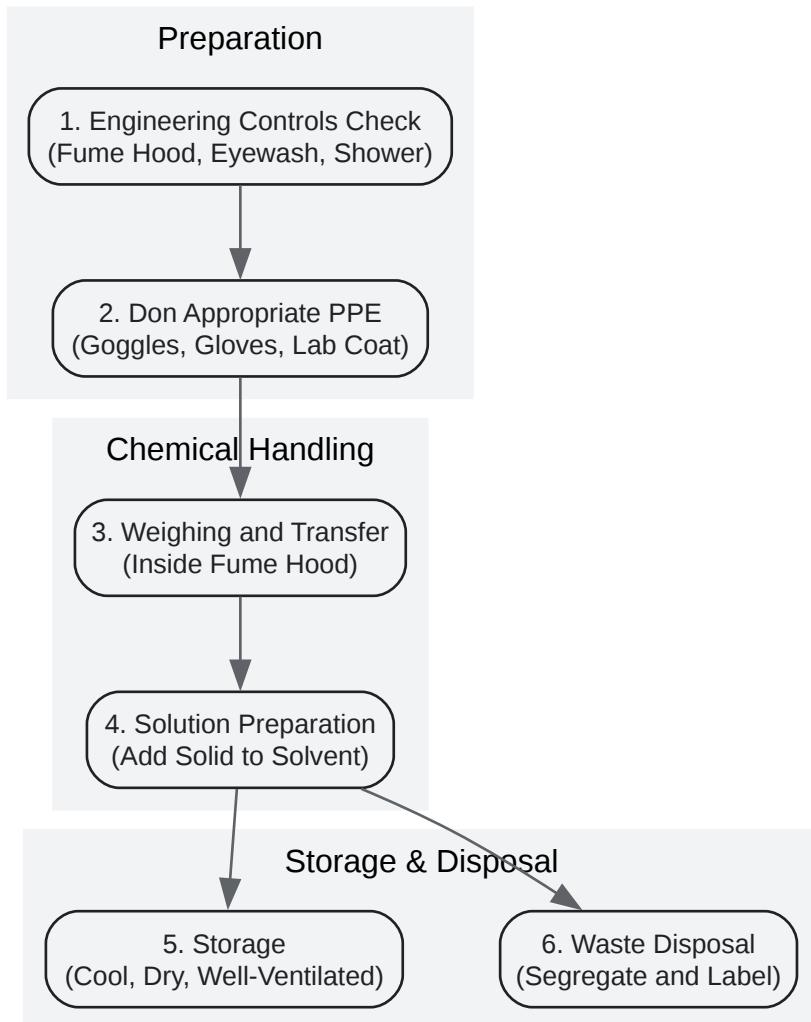
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- Skin Contact: Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. If irritation persists, seek medical attention.
- Inhalation: Move the person to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

5.2. In Case of a Spill

- Small Spills: For small spills, carefully sweep up the solid material, trying to minimize dust generation. Place the collected material into a labeled hazardous waste container. Clean the spill area with a suitable solvent and then with soap and water.
- Large Spills: Evacuate the area and prevent entry. Contact your institution's EHS for assistance with cleanup.

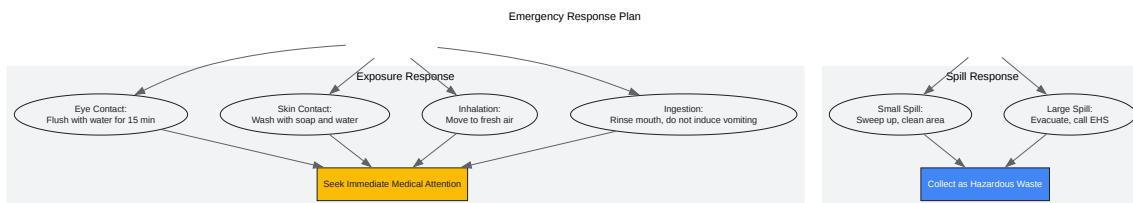
Diagrams

Safe Handling Workflow for P-(Methylthio)isobutyrophenone



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Caption: Workflow for the safe handling of **P-(Methylthio)isobutyrophenone**.



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Caption: Emergency response procedures for incidents involving **P-(Methylthio)isobutyrophenone**.

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References

- 1. 2-Methyl-1-[4-(methylthio)phenyl]-1-propanone | C11H14OS | CID 852539 - PubChem [pubchem.ncbi.nlm.nih.gov]
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